

Discovery of Oct-7-enal in Japanese Thistle: A Technical Overview

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Compound of Interest

Compound Name: Oct-7-enal

Cat. No.: B009835

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A critical review of current literature reveals that while the compound **Oct-7-enal** is associated with a species of Japanese thistle, its presence has been noted in *Cirsium dipsacolepis*, not the more commonly researched *Cirsium japonicum*. This guide synthesizes the available information on **Oct-7-enal**, its reported natural source, and outlines relevant experimental methodologies for the benefit of researchers, scientists, and drug development professionals.

Introduction

Oct-7-enal is an unsaturated aliphatic aldehyde with the molecular formula $C_8H_{14}O$.^[1] It is recognized for its potential antimicrobial properties and has been identified as a naturally occurring compound in the plant kingdom.^[1] Notably, scientific literature explicitly links the isolation of **Oct-7-enal** to the Japanese thistle, *Cirsium dipsacolepis*.^{[1][2][3][4]} This is a crucial distinction from *Cirsium japonicum*, which is known for a different profile of chemical constituents, including flavonoids, triterpenoids, and various phenolic compounds.^{[5][6][7][8][9]}

While research into the volatile components of the broader *Cirsium* genus has identified various aldehydes and ketones, specific findings on **Oct-7-enal** in *Cirsium japonicum* are absent from the reviewed literature.^{[10][11][12][13]}

Quantitative Data

Currently, detailed quantitative data regarding the yield or concentration of **Oct-7-enal** from *Cirsium dipsacolepis* is not extensively published in the readily available scientific literature.

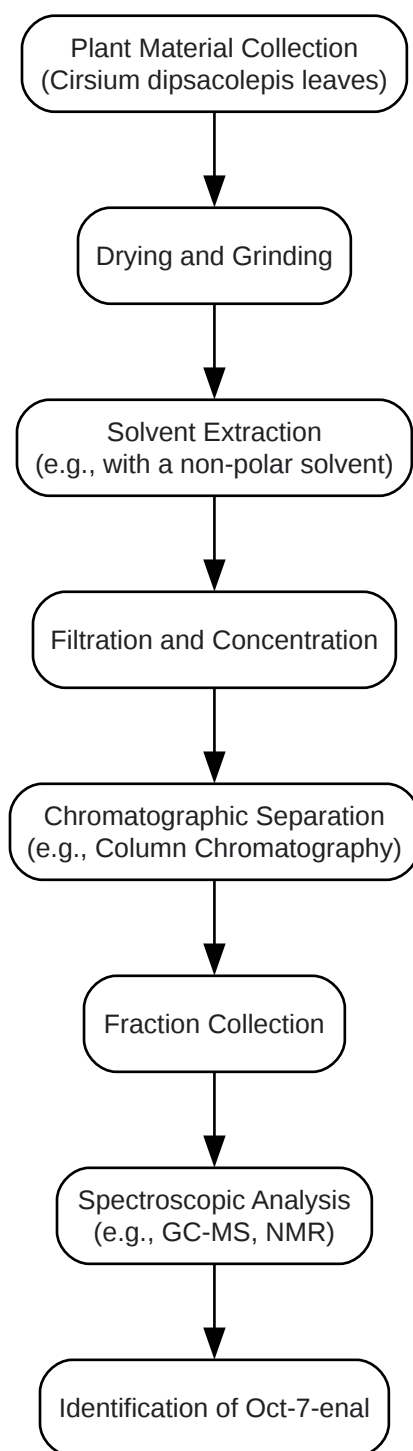
However, the physical and chemical properties of **Oct-7-enal** have been documented and are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O	[1]
Molecular Weight	~126.2 g/mol	[1]
Boiling Point	184.35°C (estimate)	[1]
Density	0.8654 (estimate)	[1]
Water Solubility	1.27 g/L at 20°C	[1]
LogP	2.4 at 25°C	[1]

Experimental Protocols

3.1. Isolation of **Oct-7-enal** from Plant Material

The isolation of **Oct-7-enal** from the leaves of *Cirsium dipsacolepis* has been achieved through specialized solvent extraction techniques.[\[1\]](#) While the specific details of the original isolation protocol are not extensively detailed in the reviewed literature, a general workflow can be inferred.



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A generalized workflow for the isolation and identification of natural products from plant matter.

3.2. Synthesis of **Oct-7-enal**

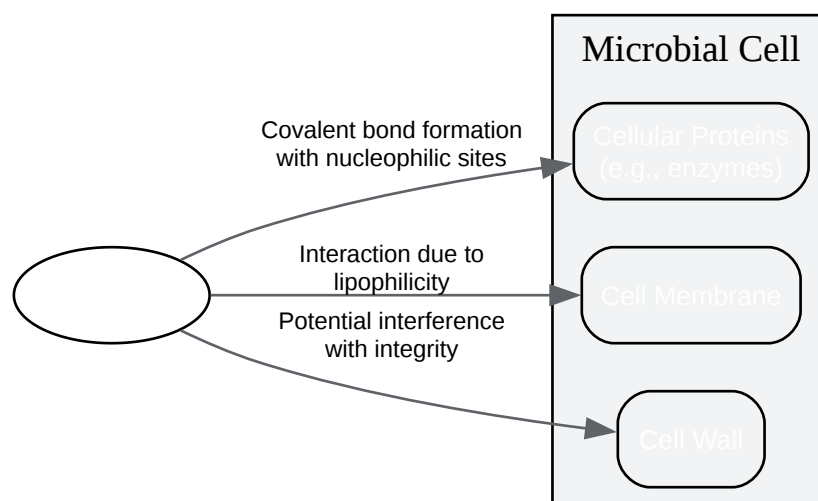
A five-step synthesis of **Oct-7-enal** has been reported, starting from pentane-1,5-diol.[2][3][4] This provides a viable alternative to natural extraction for obtaining the compound for research purposes.

3.3. Antimicrobial Activity Assessment

The antimicrobial properties of **Oct-7-enal** have been evaluated against a range of pathogenic microorganisms.[1] Standard methodologies such as broth microdilution or agar diffusion assays would be employed to determine the minimum inhibitory concentration (MIC) against bacteria like *Staphylococcus aureus* and *Escherichia coli*, and fungi such as *Candida albicans*. [1]

Potential Signaling Pathways and Mechanisms of Action

The biological activity of **Oct-7-enal** is thought to stem from several mechanisms, primarily due to its reactive aldehyde group and lipophilic nature.[1]



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Postulated mechanisms of antimicrobial action for **Oct-7-enal**.

Conclusion

The discovery of **Oct-7-enal** is specifically attributed to the Japanese thistle *Cirsium dipsacolepis*. For researchers interested in this compound, focusing on this particular species for natural product isolation is recommended. The established chemical synthesis provides an alternative and reproducible source of **Oct-7-enal** for further investigation into its antimicrobial and other potential biological activities. Future research could focus on quantifying the concentration of **Oct-7-enal** in *Cirsium dipsacolepis* and elucidating its specific signaling pathway interactions in target organisms.

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References

- 1. Oct-7-enal (21573-31-9) for sale [vulcanchem.com]
- 2. An alternative and convenient synthesis of oct-7-enal, a naturally-occurring aldehyde isolated from the Japanese thistle *Cirsium dipsacolepis* – ScienceOpen [scienceopen.com]
- 3. scielo.br [scielo.br]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. The Constituents of *Cirsium japonicum* D.C. var. *takaoense* KITAMURA Isolation of Two New Flavonoids, Cirsitakaoside (IV) and Cirsitakaogenin (VI) [jstage.jst.go.jp]
- 7. researchgate.net [researchgate.net]
- 8. globethesis.com [globethesis.com]
- 9. Antioxidant Capacity of Thistle (*Cirsium japonicum*) in Various Drying Methods and their Protection Effect on Neuronal PC12 cells and *Caenorhabditis elegans* - PMC [pmc.ncbi.nlm.nih.gov]
- 10. tandfonline.com [tandfonline.com]
- 11. researchgate.net [researchgate.net]
- 12. Chemical composition and variability of the volatile components from inflorescences of *Cirsium* species - PubMed [pubmed.ncbi.nlm.nih.gov]

- 13. researchgate.net [researchgate.net]
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